

Application Notes: Spectrophotometric Determination of Aluminum using C.I. Mordant Red 7

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Compound of Interest

Compound Name: C.I. Mordant Red 7

Cat. No.: B606670

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Introduction and Principle

This document provides a detailed protocol for the quantitative determination of aluminum (Al^{3+}) using the chromogenic agent **C.I. Mordant Red 7** (also known as Eriochrome Red B). The methodology is based on the well-established and analogous Eriochrome Cyanine R method, as detailed protocols for **C.I. Mordant Red 7** are not extensively available.

The core principle of this assay is the formation of a stable, colored chelate complex between aluminum ions and **C.I. Mordant Red 7** in a buffered aqueous solution. The reaction is pH-dependent, with optimal complex formation typically occurring in a slightly acidic medium (pH 5.0-6.0). The resulting aluminum-dye complex exhibits a distinct color with a specific maximum absorbance wavelength (λ_{max}), which can be measured using a UV-Vis spectrophotometer. The intensity of the color, and thus the absorbance, is directly proportional to the concentration of aluminum in the sample, obeying the Beer-Lambert law within a specific concentration range.

Potential interfering ions, such as iron (Fe^{3+}), are masked using a reducing agent like ascorbic acid to prevent their complexation with the dye. The sensitivity of the method can be enhanced by the addition of a cationic surfactant.

Key Experimental Protocols

Preparation of Reagents

a) Stock Aluminum Standard Solution (100 mg/L):

- Accurately weigh 0.1000 g of high-purity aluminum metal or wire.
- Transfer to a 250 mL beaker and add 20 mL of a 1:1 solution of concentrated hydrochloric acid (HCl) and deionized water.
- Gently heat the beaker on a hot plate until the aluminum is completely dissolved.
- Allow the solution to cool to room temperature.
- Quantitatively transfer the solution to a 1000 mL volumetric flask.
- Dilute to the mark with deionized water and mix thoroughly. Store in a labeled polyethylene bottle.

b) Working Aluminum Standard Solution (1 mg/L):

- Pipette 10.0 mL of the Stock Aluminum Standard Solution (100 mg/L) into a 1000 mL volumetric flask.
- Dilute to the mark with deionized water and mix thoroughly. Prepare this solution fresh daily.

c) **C.I. Mordant Red 7** Reagent (0.1% w/v):

- Accurately weigh 0.100 g of **C.I. Mordant Red 7** powder.
- Dissolve in approximately 80 mL of deionized water in a 100 mL volumetric flask.
- Sonication may be used to aid dissolution.
- Dilute to the mark with deionized water and mix. Store in a dark bottle. The solution is typically stable for several weeks.

d) Acetate Buffer Solution (pH 6.0):

- Dissolve 272 g of sodium acetate trihydrate ($\text{CH}_3\text{COONa} \cdot 3\text{H}_2\text{O}$) in 500 mL of deionized water.
- Separately, add 11.5 mL of glacial acetic acid (CH_3COOH) to 500 mL of deionized water.
- Combine the two solutions and mix. Adjust the pH to 6.0 ± 0.1 using glacial acetic acid or a sodium hydroxide solution if necessary, monitoring with a calibrated pH meter.
- Dilute to 1000 mL with deionized water.

e) Ascorbic Acid Solution (5% w/v):

- Dissolve 5.0 g of ascorbic acid in 100 mL of deionized water. Prepare this solution fresh daily to prevent degradation.

Preparation of Calibration Curve

- Label a series of 50 mL volumetric flasks for your standards (e.g., 0, 0.05, 0.10, 0.20, 0.30, 0.40 mg/L Al^{3+}) and one for the blank.
- Using the Working Aluminum Standard Solution (1 mg/L), add the appropriate volumes to each flask (e.g., 0, 2.5, 5.0, 10.0, 15.0, 20.0 mL).
- Add deionized water to each flask to bring the total volume to approximately 25 mL.
- To each flask, add 1.0 mL of the 5% Ascorbic Acid Solution and swirl to mix. Allow it to react for 2-3 minutes. This step masks potential iron interference.
- Add 5.0 mL of the Acetate Buffer Solution (pH 6.0) to each flask and swirl.
- Add 2.0 mL of the **C.I. Mordant Red 7** Reagent to each flask.
- Dilute each flask to the 50 mL mark with deionized water, cap, and invert several times to ensure thorough mixing.
- Allow the color to develop for at least 15 minutes at room temperature.

- Set the spectrophotometer to the predetermined λ_{max} (e.g., ~535 nm, or ~584 nm if a surfactant is used[1][2]).
- Zero the instrument using the reagent blank (the "0" standard).
- Measure the absorbance of each standard.
- Plot a graph of absorbance versus aluminum concentration (mg/L). The resulting plot should be linear and can be used to determine the concentration of unknown samples.

Sample Analysis Protocol

- Collect the sample in a clean, acid-rinsed plastic bottle. If necessary, filter the sample through a 0.45- μm membrane filter to determine soluble aluminum.[3]
- Pipette a known volume (V) of the sample into a 50 mL volumetric flask. The volume should be chosen so that the final aluminum concentration falls within the range of the calibration curve.
- Dilute to approximately 25 mL with deionized water.
- Follow steps 4 through 11 from the "Preparation of Calibration Curve" protocol.
- Using the calibration curve, determine the concentration (C) of aluminum in the diluted sample from its measured absorbance.
- Calculate the original concentration of aluminum in the undiluted sample using the formula:
Original Concentration (mg/L) = $(C \times 50) / V$ Where V is the initial volume of the sample in mL.

Data Presentation

The following tables summarize typical parameters and performance data adapted from analogous methods using Eriochrome dyes. These values should be established and validated by the user for their specific instrumentation and experimental conditions.

Table 1: Typical Method Parameters

Parameter	Value	Reference/Note
Wavelength (λ_{max})	~535 nm	For Al-Dye Complex[3][4]
Wavelength (λ_{max}) with Surfactant	~584 nm	With DTAB surfactant[1][2]
Optimal pH	5.0 - 6.0	Acetate Buffer[1][3]
Reaction Time	>15 minutes	For color development
Masking Agent	Ascorbic Acid	For Fe^{3+} interference[5]

Table 2: Representative Method Validation Data (Adapted from Eriochrome Cyanine R Methods)

Parameter	Representative Value	Reference
Linearity Range	0.01 - 0.50 mg/L	[2]
Limit of Detection (LOD)	0.002 mg/L (2 $\mu\text{g/L}$)	[2][3]
Limit of Quantitation (LOQ)	0.007 - 0.0126 mg/L	[2]
Relative Standard Deviation (RSD)	1.3% @ 0.05 mg/L	[2]
Molar Absorptivity	$1.17 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[6]

Visualizations

Below are diagrams illustrating the experimental workflow and the chemical principle of the assay.

Caption: Experimental workflow for aluminum determination.

Caption: Chelation reaction of Aluminum with **C.I. Mordant Red 7**.

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